

# What are the physical and chemical properties of Methyl ethyl ketone semicarbazone?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl ethyl ketone  
semicarbazone

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## Methyl Ethyl Ketone Semicarbazone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **methyl ethyl ketone semicarbazone** (MEKSC). It includes a summary of its key characteristics, detailed experimental protocols for its synthesis and characterization, and visual representations of the underlying chemical processes. This document is intended to be a valuable resource for professionals in research, science, and drug development who are working with or interested in this compound.

## Physical and Chemical Properties

**Methyl ethyl ketone semicarbazone** is the product of a condensation reaction between methyl ethyl ketone (MEK) and semicarbazide. It is a solid at room temperature and exhibits solubility in polar solvents.<sup>[1]</sup>

## Quantitative Data

The following tables summarize the key physical and chemical properties of **methyl ethyl ketone semicarbazone** and its parent ketone, methyl ethyl ketone.

Table 1: Physical and Chemical Properties of **Methyl Ethyl Ketone Semicarbazone**

Property	Value	Reference(s)
IUPAC Name	[(E)-butan-2-ylideneamino]urea	[1]
CAS Number	624-46-4	[2][3]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> N <sub>3</sub> O	[2][3]
Molecular Weight	129.16 g/mol	[1]
Melting Point	140 °C	[2]
Boiling Point	239.23 °C (rough estimate)	[3]
Appearance	Solid	[1]
Solubility	Soluble in polar solvents like ethanol and water.	[1]

Table 2: Physical and Chemical Properties of Methyl Ethyl Ketone

Property	Value	Reference(s)
CAS Number	78-93-3	[4]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O	[4]
Molecular Weight	72.11 g/mol	[4]
Melting Point	-86 °C	[5]
Boiling Point	80 °C	[5]
Density	0.805 g/mL at 20 °C	[4]
Solubility in Water	29 g/100 mL at 20 °C	[5]
Appearance	Colorless liquid	[4]

## Experimental Protocols

This section outlines the detailed methodologies for the synthesis and characterization of **methyl ethyl ketone semicarbazone**.

## Synthesis of Methyl Ethyl Ketone Semicarbazone

This protocol is based on the general procedure for the synthesis of semicarbazones from ketones.<sup>[3]</sup>

Materials:

- Semicarbazide hydrochloride
- Anhydrous sodium acetate
- Ethanol
- Methyl ethyl ketone (2-butanone)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Cold ethanol for washing
- Vacuum oven

Procedure:

- To a stirring suspension of semicarbazide hydrochloride (1.00 eq.) in ethanol, add anhydrous sodium acetate (1.30 eq.).
- Heat the resulting suspension to reflux and stir for 1 hour.
- Filter the suspension while hot and transfer the filtrate to a new flask.

- Add methyl ethyl ketone (0.90 eq.) to the filtrate.
- Heat the reaction mixture to reflux and stir for 2 hours.
- Allow the reaction to cool to room temperature and let it stand overnight to facilitate precipitation.
- Filter the resulting suspension and wash the solid product with cold ethanol (3 x 50 mL).
- Collect the solid and dry it under reduced pressure in a vacuum oven at 60 °C to yield the final product.

## Purification by Recrystallization

If further purification is necessary, the crude **methyl ethyl ketone semicarbazone** can be recrystallized.<sup>[6]</sup>

Materials:

- Crude **methyl ethyl ketone semicarbazone**
- Ethanol
- Water
- Erlenmeyer flask
- Hot plate
- Ice bath
- Filtration apparatus

Procedure:

- Dissolve the crude semicarbazone derivative in a minimal amount of hot ethanol in an Erlenmeyer flask.
- Slowly add hot water to the solution until it becomes slightly turbid.

- If turbidity persists, add a small amount of hot ethanol until the solution becomes clear again.
- Allow the solution to cool slowly to room temperature.
- Further cool the flask in an ice bath to maximize crystal formation.
- Collect the purified crystals by filtration and wash with a cold ethanol/water mixture.
- Dry the crystals, and the success of the recrystallization can be verified by measuring the melting point.<sup>[6]</sup>

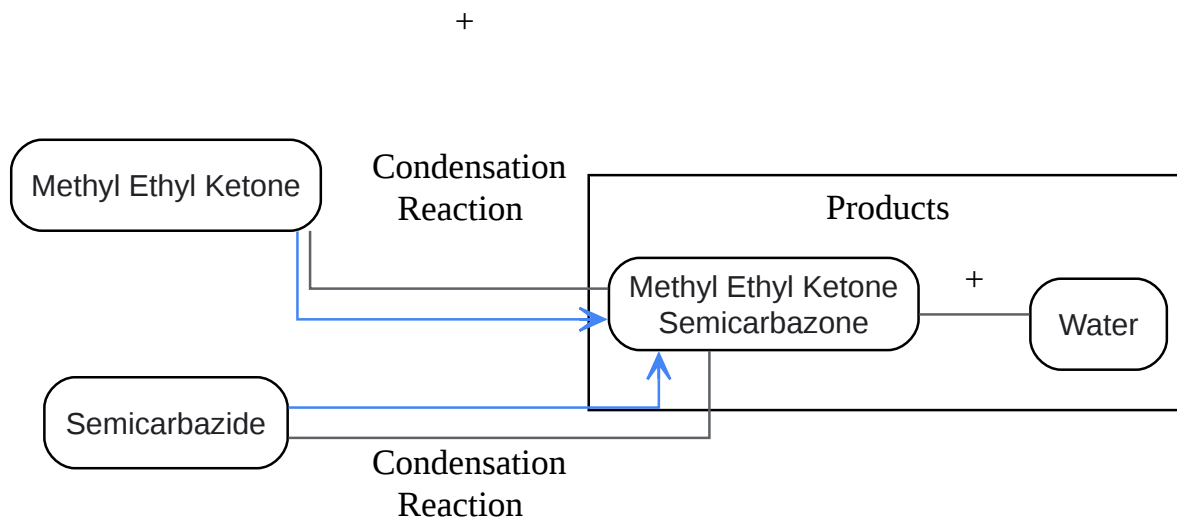
## Characterization

The synthesized **methyl ethyl ketone semicarbazone** can be characterized using various spectroscopic techniques.

- Infrared (IR) Spectroscopy: An FT-IR spectrum will reveal key functional groups. Expected characteristic peaks include N-H stretching (urea) in the range of 3200-3400  $\text{cm}^{-1}$ , C=O stretching (amide) between 1660-1680  $\text{cm}^{-1}$ , and C=N stretching (imine) from 1590-1610  $\text{cm}^{-1}$ .<sup>[1]</sup>
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals corresponding to the ethyl group (a quartet and a triplet), the methyl group attached to the imine carbon (a singlet), and the N-H protons of the semicarbazide moiety (broad signals).
  - $^{13}\text{C}$  NMR: The carbon NMR spectrum will show distinct peaks for the carbonyl carbon of the urea, the imine carbon, and the carbons of the methyl and ethyl groups. A reference to a  $^{13}\text{C}$  NMR spectrum for this compound exists in the literature.<sup>[7]</sup>
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak. Common fragmentation patterns for semicarbazones involve the initial loss of  $\text{HNCO}$ ,  $\text{NH}_2\text{CONH}_2$ , or  $\text{NH}_2\text{CONH}$ .<sup>[8]</sup> For ketones, major fragmentation occurs via cleavage of the C-C bonds adjacent to the carbonyl group.<sup>[9]</sup>

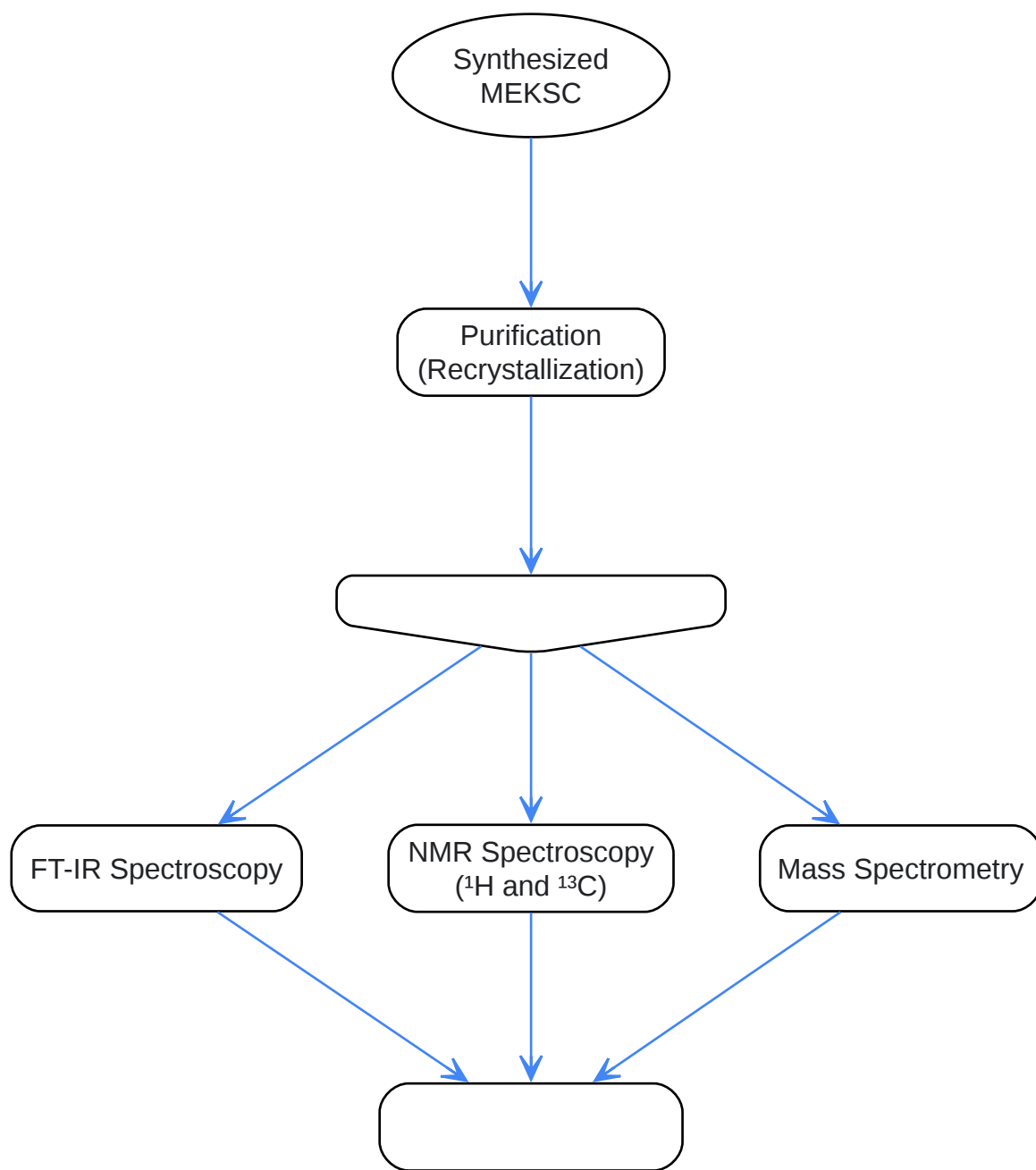
## Visualizations

The following diagrams illustrate the key chemical processes involved with **methyl ethyl ketone semicarbazone**.



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Caption: Synthesis of **Methyl Ethyl Ketone Semicarbazone**.



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Caption: Experimental Workflow for MEKSC.

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Address: 3281 E Guasti Rd

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